

Effect of pH on But-2-eneperoxoic acid stability and reactivity

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Compound of Interest

Compound Name: *But-2-eneperoxoic acid*

Cat. No.: *B15490070*

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Technical Support Center: But-2-eneperoxoic Acid

Disclaimer: Specific experimental data on the stability and reactivity of **But-2-eneperoxoic acid** as a function of pH is not readily available in the current scientific literature. The information provided herein is based on the known chemical properties of peroxy acids in general, and data from studies on a close structural analogue, crotonic acid (but-2-enoic acid), which is used as a proxy for reactivity discussions. Researchers should validate these general guidelines for their specific experimental conditions.

Frequently Asked Questions (FAQs)

Q1: How does pH affect the stability of **But-2-eneperoxoic acid**?

A1: While specific data for **But-2-eneperoxoic acid** is unavailable, generally, peroxy carboxylic acids are more stable in acidic to neutral pH ranges. In alkaline solutions, peroxy acids are more susceptible to decomposition. The decomposition can be catalyzed by trace metal impurities, and the rate of decomposition tends to increase with higher pH. For instance, studies on other peroxy acids have shown increased decomposition rates in alkaline conditions. It is crucial to maintain the pH of stock solutions and reaction mixtures within a weakly acidic to neutral range (pH 4-7) for optimal stability, unless the reaction protocol specifically requires alkaline conditions.

Q2: What is the expected effect of pH on the reactivity of **But-2-eneperoxoic acid** in epoxidation reactions?

A2: The reactivity of peroxy acids in epoxidation reactions is pH-dependent. Based on studies with the analogue crotonic acid, the rate of epoxidation is influenced by pH. In one study, the rate of epoxidation of crotonic acid with hydrogen peroxide catalyzed by sodium orthovanadate was found to decrease as the pH increased from 3.26 to 5.50, after which it showed a slight increase.^{[1][2][3]} This suggests that for epoxidation reactions involving **But-2-eneperoxoic acid**, the optimal pH for reactivity may be in the acidic range. However, the exact optimal pH can be substrate-dependent and should be determined empirically.

Q3: Can I store solutions of **But-2-eneperoxoic acid**? If so, under what conditions?

A3: Due to their inherent instability, it is generally recommended to prepare solutions of peroxycarboxylic acids fresh for immediate use.^{[4][5]} If short-term storage is necessary, solutions should be kept at low temperatures (2-8 °C) and protected from light. The pH of the solution should be maintained in the weakly acidic range to minimize decomposition. It is also advisable to use solvents that are free of metal impurities and to add chelating agents like dipicolinic acid to sequester metal ions that can catalyze decomposition.^[6]

Troubleshooting Guide

Issue	Possible Cause	Troubleshooting Steps
Rapid loss of active oxygen content in the peroxy acid solution.	1. High pH of the solution.2. Presence of metal ion contaminants.3. Elevated storage temperature.4. Exposure to light.	1. Verify and adjust the pH of the solution to a weakly acidic range (e.g., pH 4-6) using a suitable buffer.2. Use high-purity solvents and glassware. Consider adding a small amount of a chelating agent (e.g., EDTA, dipicolinic acid).3. Store the solution at a reduced temperature (2-8 °C).4. Store the solution in an amber bottle or protect it from light.
Low or no reactivity in an epoxidation experiment.	1. Suboptimal reaction pH.2. Decomposition of the peroxy acid prior to or during the reaction.3. Incorrect solvent choice.	1. Optimize the reaction pH by performing small-scale trials across a pH range (e.g., pH 3 to 7).2. Use a freshly prepared solution of But-2-eneperoxy acid and verify its active oxygen content before starting the reaction.3. Ensure the solvent is compatible with the reaction and does not promote peroxy acid decomposition.
Formation of unexpected byproducts.	1. Side reactions due to extreme pH.2. Radical decomposition of the peroxy acid.	1. Maintain the reaction pH within the optimal range to favor the desired reaction pathway.2. Avoid high temperatures and the presence of radical initiators unless intended for the specific reaction.

Data Summary

The following table summarizes the observed effect of pH on the epoxidation rate of crotonic acid, a structural analogue of **But-2-eneperoxoic acid**.

pH	Relative Rate of Epoxidation of Crotonic Acid*
3.26	Decreasing rate with increasing pH
5.50	Minimum rate observed
> 5.50	Slight increase in rate

*Data extrapolated from a study on the epoxidation of crotonic acid with hydrogen peroxide catalyzed by sodium orthovanadate. The trend may vary for **But-2-eneperoxoic acid** and with different reaction systems.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Experimental Protocols

Protocol 1: General Procedure for In-Situ Generation of But-2-eneperoxoic Acid

This protocol describes a general method for the in-situ generation of peroxycarboxylic acids from the corresponding carboxylic acid and hydrogen peroxide, which is a common and safer alternative to handling concentrated peroxy acid solutions.[\[4\]](#)[\[7\]](#)

Materials:

- But-2-enoic acid
- Hydrogen peroxide (30-50% solution)
- Acid catalyst (e.g., sulfuric acid, Amberlite IR-120 resin)
- An appropriate organic solvent (e.g., ethyl acetate, dichloromethane)
- Sodium bicarbonate solution (saturated)
- Sodium sulfate (anhydrous)

- Standardized sodium thiosulfate solution for titration
- Potassium iodide
- Starch indicator solution

Procedure:

- Dissolve But-2-enoic acid in the chosen organic solvent in a round-bottom flask equipped with a magnetic stirrer and placed in an ice bath.
- Slowly add a stoichiometric excess of hydrogen peroxide to the solution while stirring.
- Add a catalytic amount of the acid catalyst.
- Allow the reaction to stir at a controlled temperature (e.g., 0-25 °C) and monitor the formation of the peroxy acid by iodometric titration of small aliquots.
- Once the desired concentration is reached, the reaction mixture can be used directly for subsequent reactions.
- For workup (if necessary), carefully wash the organic phase with a saturated sodium bicarbonate solution to neutralize the acids, followed by a wash with brine.
- Dry the organic phase over anhydrous sodium sulfate and filter.
- The resulting solution containing **But-2-eneperoxy acid** should be used immediately.

Safety Precaution: Organic peroxides are potentially explosive. All operations should be conducted behind a safety shield in a well-ventilated fume hood. Avoid friction, grinding, and impact.

Protocol 2: Monitoring the Stability of But-2-eneperoxy Acid at Different pH Values

Materials:

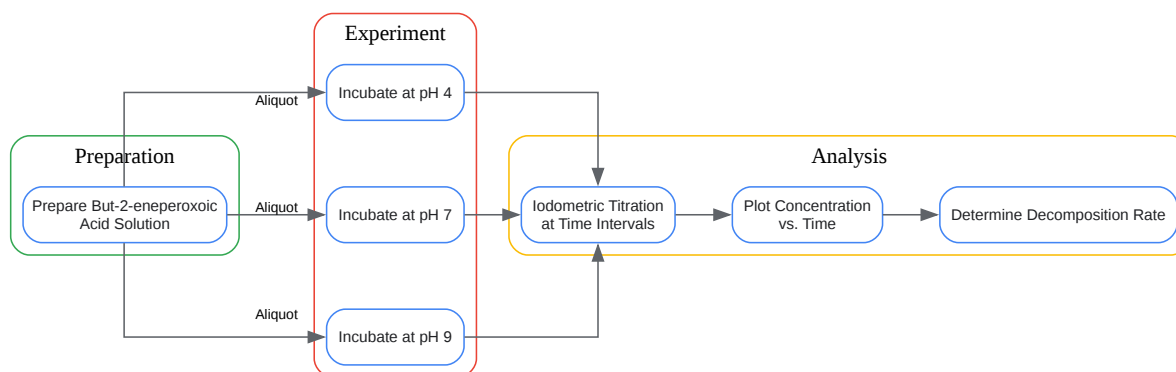
- A freshly prepared solution of **But-2-eneperoxy acid** in a suitable solvent.

- Buffer solutions of various pH values (e.g., pH 4, 7, 9).
- Standardized sodium thiosulfate solution.
- Potassium iodide.
- Starch indicator solution.
- Thermostated water bath or incubator.

Procedure:

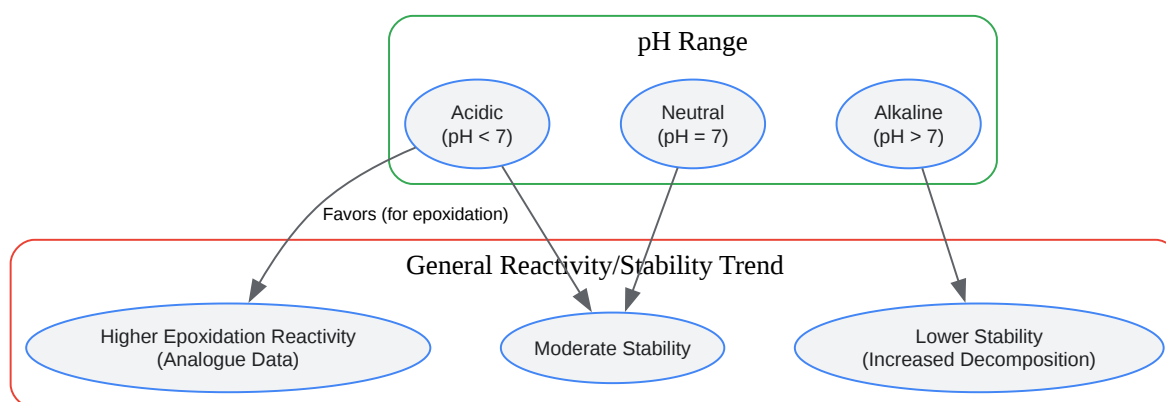
- Prepare a series of buffered solutions of **But-2-eneperoxoic acid** by diluting a stock solution into the respective buffer solutions to a known initial concentration.
- Incubate the solutions at a constant temperature (e.g., 25 °C).
- At regular time intervals (e.g., 0, 1, 2, 4, 8, 24 hours), withdraw an aliquot from each buffered solution.
- Determine the concentration of the remaining peroxy acid in each aliquot by iodometric titration: a. Add the aliquot to an excess of potassium iodide solution in an acidic medium (e.g., acetic acid). b. Titrate the liberated iodine with a standardized sodium thiosulfate solution using starch as an indicator.
- Plot the concentration of **But-2-eneperoxoic acid** versus time for each pH value to determine the decomposition rate.

Visualizations



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Caption: Experimental workflow for determining the effect of pH on the stability of **But-2-eneperoxoic acid**.



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Caption: Logical relationship between pH and the general stability and reactivity of peroxy acids.

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References

- 1. Kinetics of the Epoxidation of Crotonic Acid by Aqueous Hydrogen Peroxide Catalysed by Sodium Orthovanadate : Oriental Journal of Chemistry [orientjchem.org]
- 2. researchgate.net [researchgate.net]
- 3. researchgate.net [researchgate.net]
- 4. researchgate.net [researchgate.net]
- 5. aidic.it [aidic.it]
- 6. US3130169A - Stabilization of peroxy carboxylic acids - Google Patents [patents.google.com]
- 7. Peroxy acid - Wikipedia [en.wikipedia.org]
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